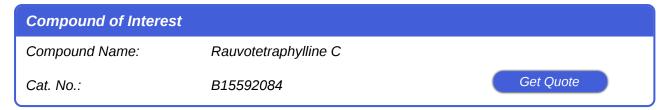


Application Notes and Protocols: Antimicrobial Activity Screening of Rauvotetraphylline C

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rauvotetraphylline C is a natural compound that warrants investigation for its potential antimicrobial properties. As the emergence of antimicrobial resistance continues to be a significant global health threat, the exploration of novel chemical entities from natural sources is a critical area of research. These application notes provide a comprehensive guide for the initial in vitro screening of Rauvotetraphylline C for antimicrobial activity. The protocols outlined below describe standardized methods for determining the compound's inhibitory and bactericidal effects against a panel of clinically relevant microorganisms.

Data Presentation

The following tables are templates for recording and presenting the quantitative data obtained from the antimicrobial screening of **Rauvotetraphylline C**.

Table 1: Minimum Inhibitory Concentration (MIC) of Rauvotetraphylline C



Test Microorganism	Strain ID	MIC (μg/mL)	Positive Control (Antibiotic)	Positive Control MIC (µg/mL)
Staphylococcus aureus	ATCC 25923	Vancomycin		
Escherichia coli	ATCC 25922	Ciprofloxacin		
Pseudomonas aeruginosa	ATCC 27853	Gentamicin		
Candida albicans	ATCC 90028	Fluconazole		
(Other)			_	

Table 2: Minimum Bactericidal/Fungicidal Concentration (MBC/MFC) of Rauvotetraphylline C

Test Microorgani sm	Strain ID	MIC (μg/mL)	MBC/MFC (μg/mL)	MBC/MIC Ratio	Interpretati on
Staphylococc us aureus	ATCC 25923	_			
Escherichia coli	ATCC 25922				
Pseudomona s aeruginosa	ATCC 27853				
Candida albicans	ATCC 90028	-			
(Other)		-			

Interpretation of MBC/MIC Ratio:

- \leq 4: Bactericidal/Fungicidal[1]
- > 4: Bacteriostatic/Fungistatic



Experimental Protocols Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC) Determination

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines and is a quantitative method to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.[2][3][4]

Materials:

- Rauvotetraphylline C
- Sterile 96-well microtiter plates
- · Cation-adjusted Mueller-Hinton Broth (CAMHB) for bacteria
- RPMI-1640 medium for yeast
- Bacterial or fungal inoculums (adjusted to 0.5 McFarland standard)
- Positive control antibiotics (e.g., Vancomycin, Ciprofloxacin, Gentamicin)
- Negative control (vehicle solvent, e.g., DMSO)
- Sterile pipette tips and multichannel pipettes
- Incubator

Procedure:

- Preparation of Rauvotetraphylline C Stock Solution: Dissolve Rauvotetraphylline C in a suitable solvent (e.g., DMSO) to a high concentration (e.g., 10 mg/mL).
- Preparation of Microtiter Plates:
 - $\circ~$ Add 100 μL of sterile broth (CAMHB or RPMI-1640) to wells 2 through 12 of a 96-well plate.



- \circ Add 200 μ L of the **Rauvotetraphylline C** stock solution to well 1.
- Serial Dilutions:
 - Perform a two-fold serial dilution by transferring 100 μL from well 1 to well 2, mixing thoroughly, and then transferring 100 μL from well 2 to well 3, and so on, up to well 10.
 - Discard 100 μL from well 10. Wells 1-10 now contain serially diluted compound.
 - Well 11 will serve as the growth control (no compound).
 - Well 12 will serve as the sterility control (no inoculum).
- Inoculum Preparation: Prepare a suspension of the test microorganism in sterile saline or broth, and adjust its turbidity to match a 0.5 McFarland standard (approximately 1.5 x 10⁸ CFU/mL). Dilute this suspension to achieve a final inoculum concentration of 5 x 10⁵ CFU/mL in the wells.
- Inoculation: Add 100 μ L of the standardized inoculum to wells 1 through 11. The final volume in each well will be 200 μ L.
- Incubation: Incubate the plates at 37°C for 18-24 hours for bacteria, or at 35°C for 24-48 hours for yeast.
- Reading the MIC: The MIC is the lowest concentration of **Rauvotetraphylline C** at which there is no visible growth (turbidity) in the well.

Agar Well Diffusion Assay for Preliminary Screening

This is a qualitative method to assess the antimicrobial activity of a compound.[3][5][6]

Materials:

- Rauvotetraphylline C
- Mueller-Hinton Agar (MHA) plates
- Bacterial or fungal inoculums (adjusted to 0.5 McFarland standard)



- Sterile cotton swabs
- Sterile cork borer or pipette tip
- Positive control antibiotic discs
- Negative control (vehicle solvent)

Procedure:

- Inoculation of Agar Plates: Dip a sterile cotton swab into the standardized microbial suspension and streak it evenly across the entire surface of an MHA plate to create a lawn of bacteria.
- Creating Wells: Use a sterile cork borer (e.g., 6 mm diameter) to punch wells into the agar.
- Adding the Compound: Pipette a fixed volume (e.g., 50-100 μL) of a known concentration of Rauvotetraphylline C solution into each well.
- Controls: Place a standard antibiotic disc (positive control) and a disc impregnated with the solvent used to dissolve the compound (negative control) on the agar surface.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- Measurement: Measure the diameter of the zone of inhibition (the clear area around the well where microbial growth is inhibited) in millimeters.

Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

This protocol is performed after the MIC has been determined and is used to ascertain whether the compound is microbicidal or microbistatic.[1][7][8]

Materials:

- Microtiter plates from the completed MIC assay
- MHA plates



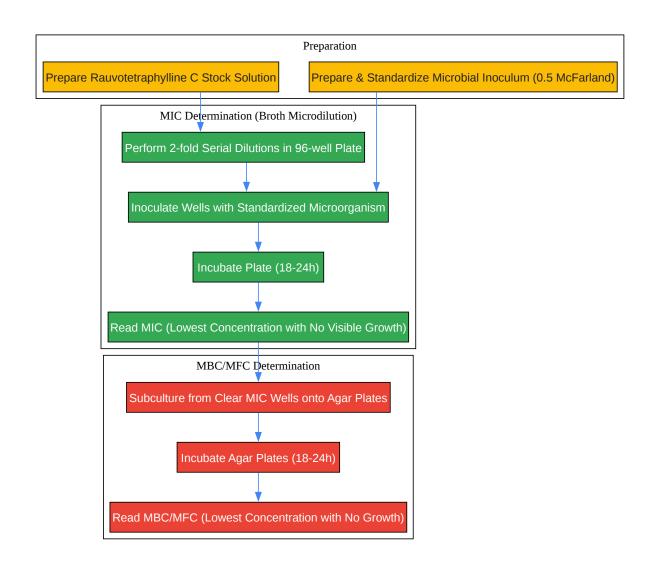
- Sterile pipette tips
- Incubator

Procedure:

- Subculturing from MIC Plates: From the wells of the MIC plate that show no visible growth (the MIC well and all wells with higher concentrations), take a small aliquot (e.g., $10~\mu$ L) and streak it onto a fresh MHA plate.
- Incubation: Incubate the MHA plates at 37°C for 18-24 hours (or longer, depending on the microorganism).
- Determining the MBC/MFC: The MBC or MFC is the lowest concentration of
 Rauvotetraphylline C that results in a ≥99.9% reduction in the initial inoculum (i.e., no more
 than 0.1% of the original bacteria/fungi survive). This is practically determined by identifying
 the lowest concentration at which no colonies grow on the subculture plates.

Visualizations

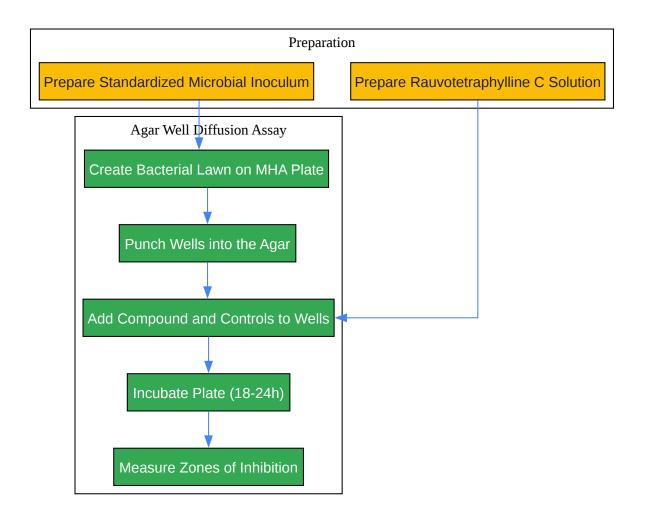




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Caption: Workflow for MIC and MBC/MFC determination.





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Caption: Workflow for the Agar Well Diffusion Assay.

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